

Introduction: The Significance of the 1,4-Oxazepane Scaffold

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl (R)-1,4-oxazepane-3-carboxylate*

Cat. No.: *B11752772*

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The 1,4-oxazepane ring system, a seven-membered saturated heterocycle, is a privileged scaffold in medicinal chemistry.^{[1][2]} Its unique three-dimensional conformation and the strategic placement of nitrogen and oxygen atoms make it a valuable building block for developing novel therapeutics, particularly for neurological and psychiatric disorders.^{[1][3]} Derivatives of this scaffold have shown potential as anticonvulsants, antifungal agents, and inhibitors of nitric oxide synthases.^{[2][4]}

For any chiral therapeutic agent, the precise determination of its three-dimensional structure, including its absolute stereochemistry, is a non-negotiable requirement for regulatory approval and for understanding its pharmacological and toxicological profile. This guide provides a comprehensive, multi-technique workflow for the complete structure elucidation of a specific enantiomer, **Methyl (R)-1,4-oxazepane-3-carboxylate**. We will proceed through a logical sequence of analytical techniques, explaining not only the protocols but also the scientific rationale behind each step, to build an unassailable body of evidence for the compound's identity, connectivity, and absolute configuration.

Chapter 1: Foundational Analysis: Molecular Formula Confirmation via Mass Spectrometry

The first step in any structure elucidation is to confirm the molecular formula. High-Resolution Mass Spectrometry (HRMS) provides an exact mass measurement, which is crucial for distinguishing between compounds with the same nominal mass but different elemental compositions.

Expert Rationale

We select Electrospray Ionization (ESI) as the ionization method because it is a "soft" technique that minimizes fragmentation, allowing for the clear observation of the protonated molecular ion, $[M+H]^+$.^[5] This is ideal for confirming the parent mass of our moderately polar, non-volatile analyte.

Experimental Protocol: ESI-TOF HRMS

- **Sample Preparation:** Dissolve approximately 1 mg of the purified compound in 1 mL of a high-purity solvent mixture (e.g., 50:50 acetonitrile/water with 0.1% formic acid). The formic acid aids in protonation, enhancing the $[M+H]^+$ signal.
- **Instrumentation:** Utilize a Time-of-Flight (TOF) mass spectrometer equipped with an ESI source.
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- **MS Parameters (Positive Ion Mode):**
 - Capillary Voltage: 3.5 - 4.5 kV
 - Nebulizing Gas (N_2): 1.0 - 2.0 L/min
 - Drying Gas (N_2): 200 - 300 $^\circ\text{C}$
 - Mass Range: m/z 50 - 500

- **Data Acquisition:** Acquire data for 1-2 minutes to obtain a high-resolution mass spectrum. Internal calibration with a known standard is performed concurrently to ensure mass accuracy.

Data Interpretation and Summary

The expected molecular formula for Methyl 1,4-oxazepane-3-carboxylate is $C_7H_{13}NO_3$. The primary piece of data we seek is the exact mass of the $[M+H]^+$ adduct.

Parameter	Theoretical Value	Expected Experimental Value
Molecular Formula	$C_7H_{13}NO_3$	N/A
Monoisotopic Mass	159.08954 Da ^[6]	N/A
$[M+H]^+$ Adduct	160.09682 Da	160.0968 ± 0.0005 Da

A measured mass within 5 ppm of the theoretical value provides high confidence in the assigned molecular formula.

Chapter 2: Functional Group Identification via Infrared Spectroscopy

With the molecular formula confirmed, Infrared (IR) Spectroscopy is employed to identify the key functional groups present in the molecule. This technique provides a rapid and non-destructive confirmation of the ester, secondary amine, and ether moieties.

Expert Rationale

Attenuated Total Reflectance (ATR) is the preferred sampling technique as it requires minimal sample preparation and is suitable for solid or oily samples. The resulting spectrum is a molecular fingerprint, with specific absorption bands corresponding to the vibrational frequencies of different bonds.

Experimental Protocol: ATR-FTIR

- **Sample Preparation:** Place a small amount (1-2 mg) of the neat compound directly onto the ATR crystal (typically diamond or germanium).
- **Background Scan:** Perform a background scan of the empty ATR crystal to subtract atmospheric (H_2O , CO_2) absorbances.
- **Sample Scan:** Lower the ATR press and apply consistent pressure to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Co-add 16-32 scans at a resolution of 4 cm^{-1} over the range of 4000-400 cm^{-1} .
- **Data Processing:** Perform an automatic baseline correction and ATR correction on the resulting spectrum.

Data Interpretation and Summary

The spectrum is analyzed for characteristic absorption bands that confirm the presence of the expected functional groups.

Functional Group	Bond Vibration	Expected Frequency (cm ⁻¹)	Rationale and Notes
Ester	C=O Stretch	1750 - 1735 cm ⁻¹	A strong, sharp absorption is the most prominent feature of the spectrum, confirming the ester carbonyl.[7][8]
Ether	C-O-C Stretch	1150 - 1050 cm ⁻¹	A strong absorption characteristic of the ether linkage within the seven-membered ring.[9][10]
Secondary Amine	N-H Stretch	3400 - 3300 cm ⁻¹	A moderate, single peak. May be broad if hydrogen bonding is present.
Alkyl C-H	C-H Stretch	3000 - 2840 cm ⁻¹	Multiple absorptions corresponding to the various sp ³ C-H bonds in the molecule.[7]
Ester	C-O Stretch	1300 - 1200 cm ⁻¹	Confirms the C-O single bond of the ester group, distinct from the ether C-O.[7]

The presence of these key bands provides strong evidence for the proposed molecular framework.

Chapter 3: Definitive Connectivity via Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structure elucidation, providing detailed information about the carbon-hydrogen framework and the connectivity of atoms. A suite of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments is required to unambiguously assemble the molecule.

Expert Rationale

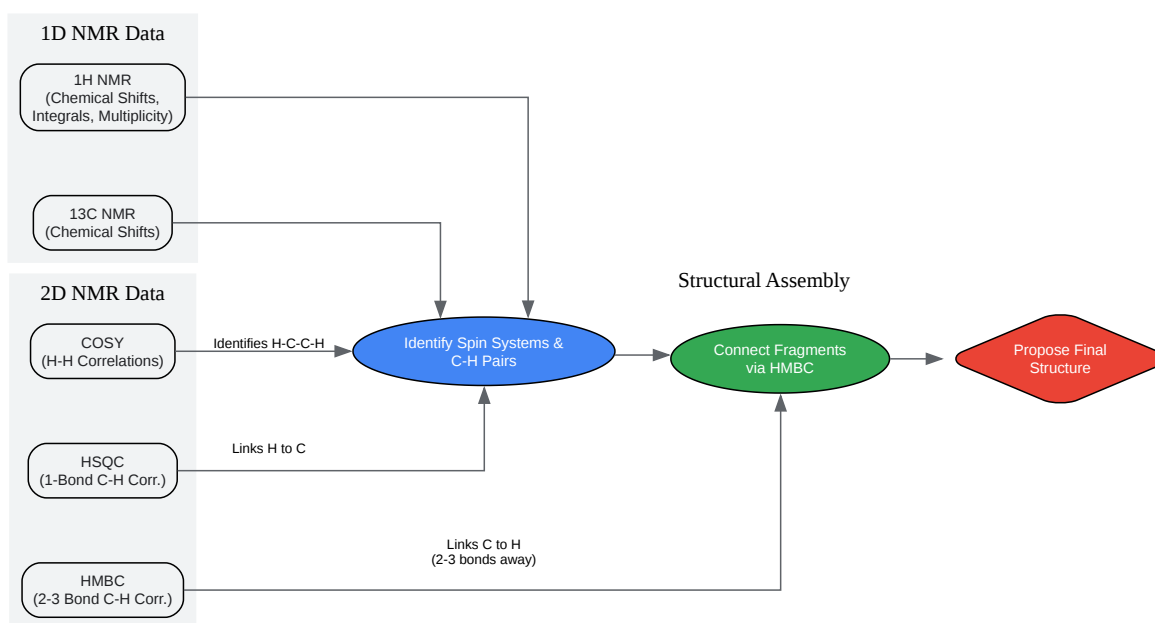
A combination of experiments is essential. ^1H and ^{13}C NMR provide information on the chemical environment of each nucleus. 2D Correlation Spectroscopy (COSY) reveals proton-proton coupling networks. Heteronuclear Single Quantum Coherence (HSQC) correlates protons directly to the carbons they are attached to, while Heteronuclear Multiple Bond Correlation (HMBC) reveals longer-range (2-3 bond) correlations between protons and carbons.^{[11][12]} This combination allows for a complete, piece-by-piece assembly of the molecular puzzle.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Use a high-field NMR spectrometer (≥ 400 MHz for ^1H) for optimal resolution.
- **1D Experiments:**
 - ^1H NMR: Acquire with a 30° pulse angle and a relaxation delay of 1-2 seconds.
 - $^{13}\text{C}\{^1\text{H}\}$ NMR: Acquire with proton decoupling using a 45° pulse angle and a relaxation delay of 2 seconds.
- **2D Experiments:**
 - COSY: Acquire using standard parameters to identify $^3\text{J}_{\text{HH}}$ couplings.
 - HSQC: Optimize for a $^1\text{J}_{\text{CH}}$ coupling constant of ~145 Hz.
 - HMBC: Optimize for long-range couplings ($^n\text{J}_{\text{CH}}$) of 8-10 Hz.

Data Integration Workflow

The power of NMR lies in integrating data from multiple experiments. The following workflow illustrates this process:



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Caption: NMR data integration workflow.

Predicted NMR Data and Interpretation

- ¹H NMR: Expect signals for 13 protons. The proton at the chiral center (C3) will likely be a doublet of doublets. The protons on the seven-membered ring will exhibit complex splitting

patterns due to conformational rigidity and potential diastereotopicity. Protons adjacent to the nitrogen (H2, H7) and oxygen (H5) will be shifted downfield (3.4-4.5 ppm).[10] The methyl ester protons will appear as a sharp singlet around 3.7 ppm.

- ¹³C NMR: Expect 7 distinct carbon signals. The ester carbonyl (C=O) will be the most downfield signal (~170-175 ppm). The carbons bonded to heteroatoms (C3, C5, C7) will resonate in the 50-80 ppm range.[10] The methyl ester carbon will be around 52 ppm.
- Key HMBC Correlations: A crucial correlation will be from the methyl protons of the ester to the carbonyl carbon, confirming the methyl ester group. Correlations from H3 to the carbonyl carbon and from H2/H5 to other ring carbons will be essential for assembling the 1,4-oxazepane ring.

Atom	Predicted ¹ H Shift (ppm)	Predicted ¹³ C Shift (ppm)	Key HMBC Correlations (from H to C)
-COOCH ₃	~3.7 (s, 3H)	~52	C=O
C=O	N/A	~172	N/A
H3	~4.0 (dd)	~60	C=O, C2, C5
H2	~3.5 (m, 2H)	~55	C3, C7
H5	~3.8 (m, 2H)	~70	C3, C6
H6	~2.0 (m, 2H)	~30	C5, C7
H7	~3.0 (m, 2H)	~50	C2, C6

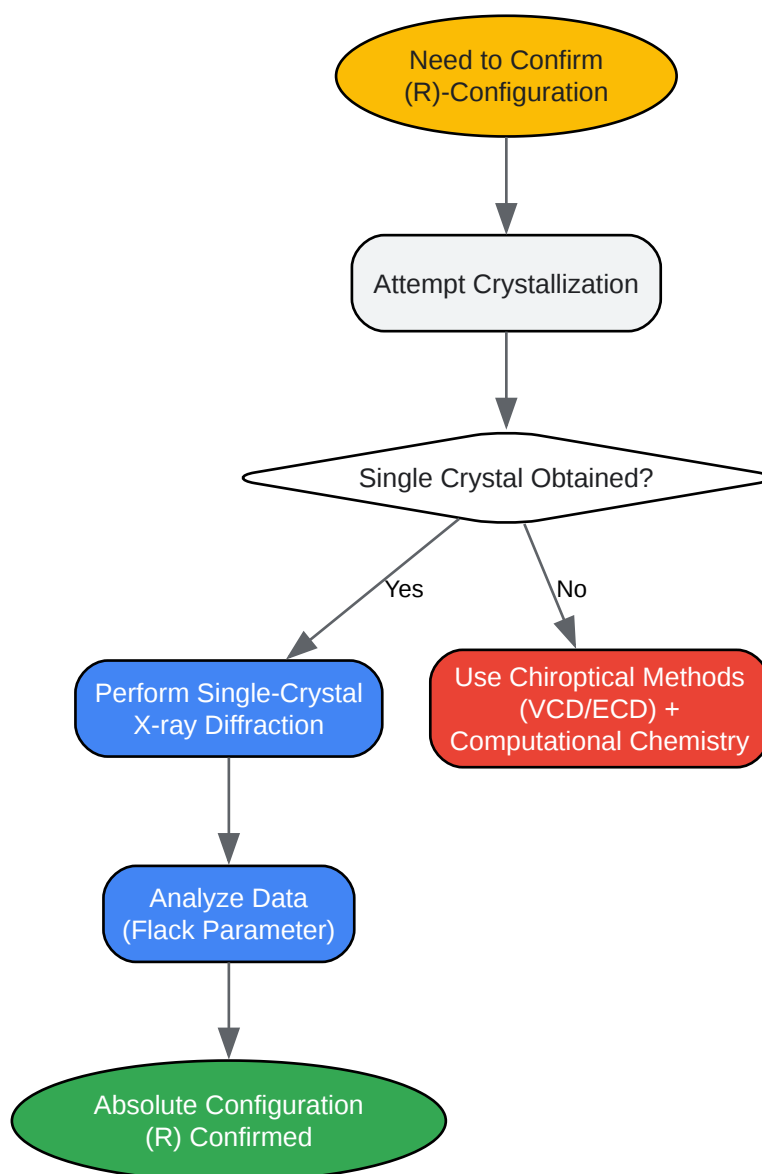
Chapter 4: The Gold Standard: Absolute Stereochemistry by X-ray Crystallography

While the techniques above confirm the molecular constitution, they do not establish the absolute (R/S) configuration at the C3 stereocenter. Single-crystal X-ray crystallography is the definitive method for determining the three-dimensional arrangement of atoms in a molecule, including its absolute stereochemistry.

Expert Rationale

X-ray crystallography provides an unambiguous, visual confirmation of the entire molecular structure. By using anomalous dispersion, the absolute configuration can be determined, typically reported as the Flack parameter.[13] A Flack parameter close to zero for the correct enantiomer provides high confidence in the assignment.

Decision Workflow for Stereochemistry



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Caption: Decision tree for absolute configuration analysis.

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystallization:** Grow single crystals suitable for diffraction. This is often the most challenging step and may require screening various solvents and techniques (e.g., slow evaporation, vapor diffusion, cooling).
- **Crystal Mounting:** Select a high-quality, defect-free crystal and mount it on a goniometer head.
- **Data Collection:** Place the crystal in a stream of cold nitrogen (~100 K) on an X-ray diffractometer. Collect a full sphere of diffraction data using monochromatic X-ray radiation (e.g., Mo K α or Cu K α).[\[14\]](#)
- **Structure Solution and Refinement:** Process the diffraction data to obtain a set of structure factors. Solve the structure using direct methods and refine the atomic positions and thermal parameters against the experimental data.[\[14\]](#)
- **Absolute Structure Determination:** The refinement should include the anomalous scattering contribution to determine the Flack parameter. A value close to 0 indicates the correct absolute structure has been modeled.

Conclusion

The structure elucidation of **Methyl (R)-1,4-oxazepane-3-carboxylate** is a systematic process that builds a pyramid of evidence. We begin with High-Resolution Mass Spectrometry to confidently assign the molecular formula. Next, Infrared Spectroscopy provides a rapid confirmation of the constituent functional groups. The core of the investigation lies in a suite of 1D and 2D NMR experiments, which meticulously piece together the atomic connectivity of the molecule. Finally, the "gold standard" of Single-Crystal X-ray Crystallography provides irrefutable proof of the three-dimensional structure and, most critically, the absolute (R)-configuration at the C3 stereocenter. By following this rigorous, multi-technique approach, researchers and drug developers can establish the identity and stereochemical integrity of this important molecule with the highest degree of scientific certainty.

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- To cite this document: BenchChem. [Introduction: The Significance of the 1,4-Oxazepane Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11752772/docs#introduction-the-significance-of-the-1-4-oxazepane-scaffold\]](https://www.benchchem.com/product/b11752772/docs#introduction-the-significance-of-the-1-4-oxazepane-scaffold)

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